

Flucarbazone-sodium: A Technical Guide to its Chemical Synthesis and Properties

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Compound of Interest

Compound Name: Flucarbazone

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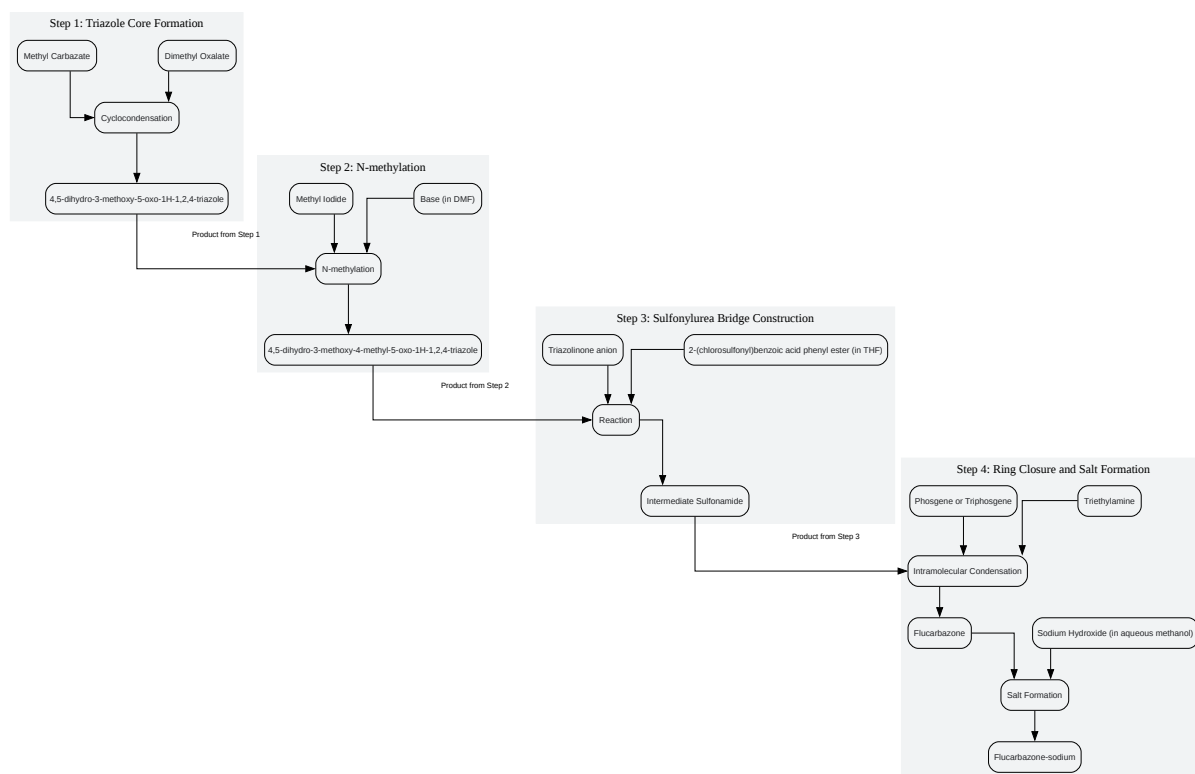
Introduction

Flucarbazone-sodium is a selective, post-emergence herbicide used for the control of grass and some broadleaf weeds in cereal crops.[1][2] It belongs to the sulfonylurea class of herbicides, which are known for their high efficacy at low application rates.[3] The active ingredient, **flucarbazone**, is typically used as its sodium salt to enhance its solubility in water for formulation purposes.[4] This technical guide provides an in-depth overview of the chemical synthesis, properties, mode of action, and analytical methods for **Flucarbazone**-sodium.

Chemical Synthesis

The synthesis of **Flucarbazone**-sodium can be achieved through the reaction of 4-methyl-4,5-dihydro-3-methoxy-5-oxotriazole with 2-(trifluoromethoxy)phenyl sulfamoyl chloride.[5] A more detailed multi-step commercial synthesis process has also been described.[1] This process begins with the formation of the triazole core, followed by the construction of the sulfonylurea bridge and subsequent salt formation.

A general workflow for the synthesis of **Flucarbazone**-sodium is outlined below:



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Caption: General workflow for the chemical synthesis of **Flucarbazonium**-sodium.

Chemical and Physical Properties

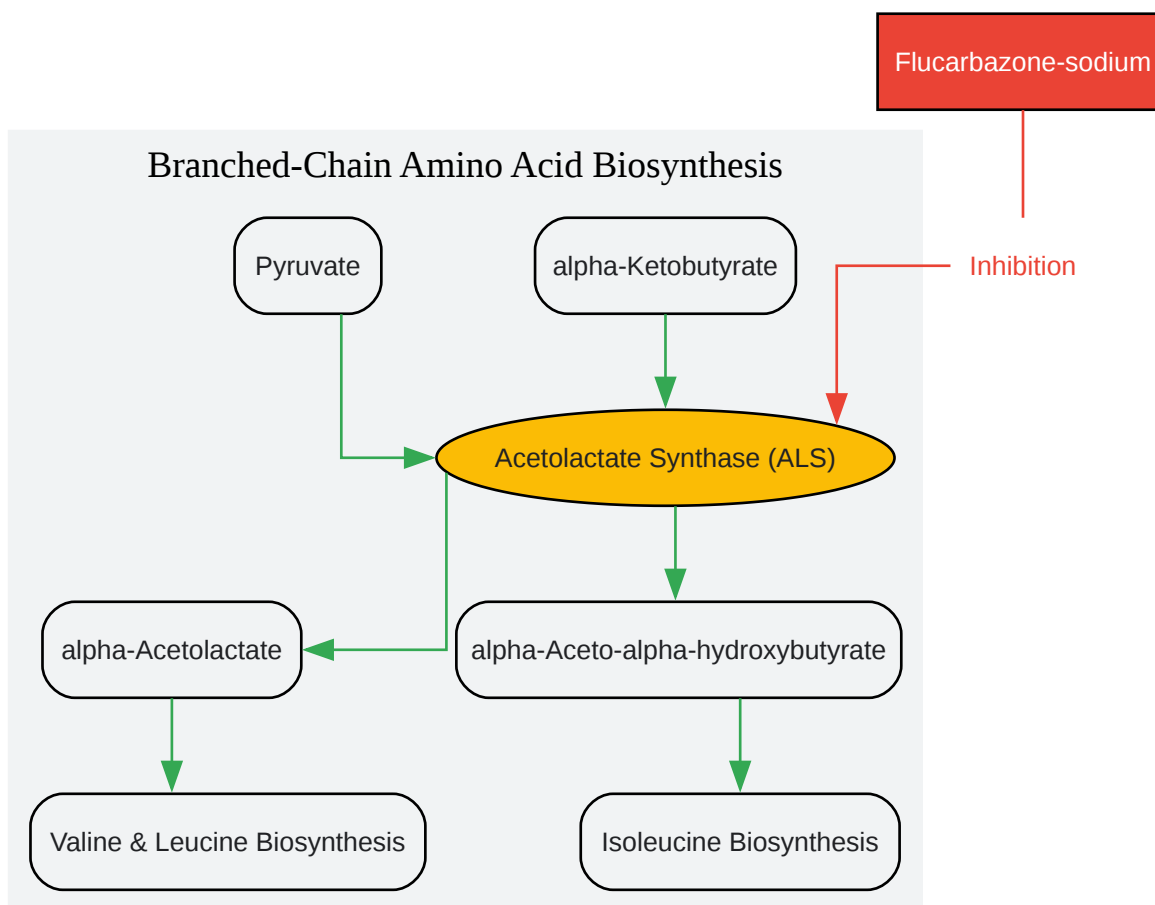
Flucarbazone-sodium is a colorless, crystalline, and odorless powder.[5] A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ F ₃ N ₄ NaO ₆ S	[5]
Molar Mass	418.28 g/mol	[5]
Melting Point	200 °C (decomposes)	[1][5]
Vapor Pressure	1 x 10 ⁻¹⁰ mm Hg at 20 °C	[5]
pKa	1.9	[5]
Water Solubility	44 g/L at 20 °C (pH 9)	[5]
Solubility in Organic Solvents (g/L at 20°C)	[6]	
- Dimethylsulfoxide	250	[6]
- Poly(ethylene glycol)	48	[6]
- Acetonitrile	6.4	[6]
- 2-Propanol	0.27	[6]
- Xylene	<0.1	[6]

Mode of Action

Flucarbazone-sodium is an acetolactate synthase (ALS) inhibitor.[2][5] ALS, also known as acetohydroxyacid synthase (AHAS), is a key enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine).[1][2] By inhibiting this enzyme, **Flucarbazon**e-sodium disrupts protein synthesis in susceptible plants, leading to cessation of growth and eventual death.[6] The herbicide is absorbed through both the roots and foliage and is translocated within the plant.[1][2][4]

The following diagram illustrates the inhibition of the branched-chain amino acid synthesis pathway by **Flucarbazone-sodium**.



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Caption: Inhibition of Acetolactate Synthase (ALS) by **Flucarbazone-sodium**.

Toxicological Profile

Flucarbazone-sodium exhibits low acute toxicity via oral, dermal, and inhalation routes.[7] It is classified as a slight eye irritant but is not a skin irritant or a dermal sensitizer.[7][8] Studies have not shown evidence of carcinogenicity, mutagenicity, or reproductive toxicity.[7][8]

Toxicity Endpoint	Result	Reference
Acute Oral LD50 (rat)	> 5000 mg/kg	[8]
Acute Dermal LD50 (rat)	> 5000 mg/kg	[8]
Acute Inhalation LC50 (rat)	> 2.08 mg/L	[8]
Eye Irritation (rabbit)	Slightly irritating	[7]
Skin Irritation	Non-irritating	[7]
Dermal Sensitization	Not a sensitizer	[7]
Carcinogenicity	Not likely to be carcinogenic to humans	[7]

Experimental Protocols: Analysis of Flucarbazone-sodium in Environmental Samples

The following is a representative protocol for the determination of **Flucarbazone**-sodium and its metabolites in soil and water samples by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is based on methodologies described in the literature. [9][10][11][12][13]

1. Sample Preparation

- Soil Samples:
 - Weigh a representative sample of air-dried and sieved soil into a centrifuge tube.
 - Add an extraction solvent (e.g., a mixture of acetonitrile and water).[9][11]
 - Vortex and sonicate the sample to ensure thorough extraction.
 - Centrifuge the sample and collect the supernatant.
 - The extract may be further cleaned up using solid-phase extraction (SPE) with a suitable sorbent like graphitized carbon black (GCB).[9][11]

- Water Samples:
 - Acidify the water sample (e.g., with hydrochloric acid).[13]
 - Pass the sample through a pre-conditioned C18 SPE cartridge.[13]
 - Wash the cartridge with HPLC-grade water.
 - Elute the analytes with a suitable solvent mixture (e.g., methanol and ammonium hydroxide).[13]

2. LC-MS/MS Analysis

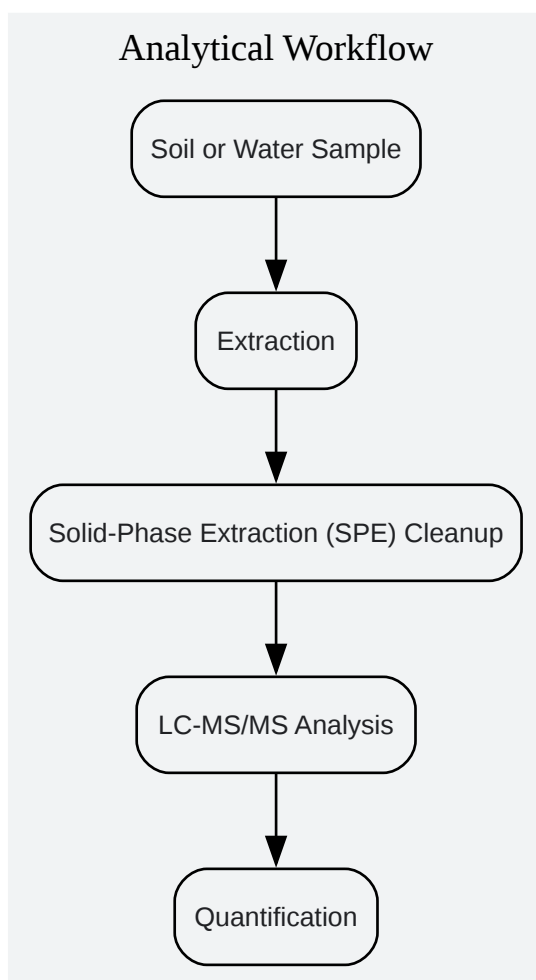
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column is typically used.[10]
 - Mobile Phase: A gradient elution with a mixture of acetonitrile and water (often containing a modifier like formic acid or ammonium acetate) is employed.[11]
 - Injection Volume: A small volume (e.g., 5 μ L) of the prepared sample extract is injected. [11]
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray ionization (ESI) is used, typically in negative ion mode for **Flucarbazone**-sodium and its acidic metabolites, and positive ion mode for other metabolites.[9][12][13]
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for quantification, which provides high selectivity and sensitivity.[9][12][13] Specific precursor-to-product ion transitions are monitored for each analyte.

3. Quantification

- A calibration curve is generated using standard solutions of **Flucarbazone**-sodium and its metabolites of known concentrations.

- The concentration of the analytes in the samples is determined by comparing their peak areas to the calibration curve.
- Internal standards may be used to correct for matrix effects and variations in instrument response.

The workflow for the analytical determination of **Flucarbazone**-sodium is depicted below.



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References

- 1. Flucarbazono-sodium (Ref: BAY MKH 6562) [sitem.herts.ac.uk]
- 2. Flucarbazono-sodium (Ref: BAY MKH 6562)-Pesticide database [wppdb.com]
- 3. smagrichem.com [smagrichem.com]
- 4. Flucarbazono [sitem.herts.ac.uk]
- 5. Flucarbazono-sodium | C₁₂H₁₀F₃N₄NaO₆S | CID 12056760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Flucarbazono sodium CAS#: 181274-17-9 [m.chemicalbook.com]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. assets.greenbook.net [assets.greenbook.net]
- 9. tandfonline.com [tandfonline.com]
- 10. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- 11. researchgate.net [researchgate.net]
- 12. epa.gov [epa.gov]
- 13. epa.gov [epa.gov]
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